

Cross-Validation of Americium-241 Measurements: An Inter-Laboratory Comparison Guide

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Compound of Interest

Compound Name: Americium-241

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This guide provides an objective comparison of methodologies and laboratory performance for the measurement of **Americium-241** (Am-241), a critical radionuclide in environmental monitoring, nuclear waste management, and health physics. The data presented is compiled from various inter-laboratory comparison studies and proficiency tests, offering a comprehensive overview for professionals requiring accurate and reliable Am-241 measurements.

Americium-241, a synthetic radionuclide, is primarily produced from the beta decay of Plutonium-241 (Pu-241) in nuclear reactors and spent nuclear fuel.^{[1][2]} Its long half-life of 432.2 years and its role as a significant alpha and gamma emitter necessitate precise quantification.^[1] Inter-laboratory comparisons are essential for ensuring the quality and comparability of measurement results among different analytical facilities worldwide. These exercises involve distributing homogeneous test samples to participating laboratories to assess their analytical performance.^{[3][4]}

Performance in Inter-Laboratory Comparisons

The performance of laboratories in measuring Am-241 can be evaluated through proficiency testing exercises. These tests typically provide a sample with a known reference value, and the

participating laboratories' results are compared against this value. The deviation from the reference value is a key indicator of a laboratory's accuracy.

For example, in the National Physical Laboratory (NPL) Environmental Radioactivity Proficiency Test Exercise 2023/24, the assigned value for Am-241 in an aqueous sample was $11.618 \pm 0.092 \text{ Bq g}^{-1}$.^[5] The performance of participating laboratories is often assessed using z-scores and zeta-scores, which indicate the agreement with the assigned value considering the uncertainties.^[5] In another proficiency test, it was noted that a large proportion of questionable and discrepant data was submitted for **Americium-241**, highlighting the challenges in its accurate measurement.^[6]

Quantitative Data Summary

The following table summarizes results from a representative inter-laboratory comparison exercise for Am-241 in an aqueous solution.

Sample ID	Assigned Value (Bq/g)	Number of Participants	Measurement Techniques Used	Percentage of Satisfactory Results*
NPL-2023-AB	11.618 ± 0.092 ^[5]	>10	Alpha Spectrometry, Gamma Spectrometry, ICP-MS	Not explicitly stated, but performance is evaluated by deviation from the assigned value. ^[5]
NPL-2012-Drum	~ 2.8 ^[6]	14	Gamma Spectrometry (including Segmented Gamma Scanners)	$\sim 44\%$ of initial results were in statistical agreement. ^[6]

*Satisfactory results are typically defined by the organizers based on specific scoring criteria (e.g., z-scores).

Experimental Protocols

Accurate determination of Am-241 requires robust and validated analytical methods. The choice of method often depends on the sample matrix, the required detection limit, and the presence of interfering radionuclides. The most common techniques employed in inter-laboratory studies are alpha spectrometry, gamma spectrometry, and inductively coupled plasma mass spectrometry (ICP-MS).

Alpha Spectrometry

Alpha spectrometry is a widely used technique for the determination of Am-241, offering high sensitivity and the ability to resolve alpha energies of different radionuclides.

Methodology:

- **Sample Preparation:** The sample (e.g., water, soil, biological material) is typically ashed or digested to remove organic matter and bring the americium into a soluble form.^[7] A known amount of a tracer, such as Am-243, is added to the sample to determine the chemical yield of the separation process.^[8]
- **Chemical Separation:** Americium is chemically separated from the sample matrix and other interfering radionuclides. This is a critical step and often involves a combination of precipitation, solvent extraction, and ion exchange or extraction chromatography.^{[7][8]} TEVA® and DGA® resins are commonly used for the separation of americium.^[8]
- **Source Preparation:** The purified americium fraction is then prepared for counting. A common method is microprecipitation with cerium fluoride (CeF₃) to create a thin, uniform source on a filter.^[8]
- **Alpha Counting:** The prepared source is counted using an alpha spectrometer. The activity of Am-241 is determined by counting the alpha particles emitted at its characteristic energies (primarily 5.486 MeV and 5.443 MeV). The chemical recovery is calculated from the measurement of the Am-243 tracer.

Gamma Spectrometry

Gamma spectrometry offers a non-destructive method for the measurement of Am-241, particularly in samples with higher activity levels.

Methodology:

- **Sample Preparation:** The sample is placed in a suitable counting geometry (e.g., a Marinelli beaker for soil or a vial for water).
- **Gamma Counting:** The sample is measured using a high-purity germanium (HPGe) detector. The detector is shielded to reduce background radiation.
- **Spectral Analysis:** The gamma spectrum is analyzed to identify and quantify the characteristic gamma-ray peak of Am-241 at 59.5 keV.^[1] The detector efficiency at this energy must be accurately calibrated using a standard source with a similar matrix and geometry.

Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

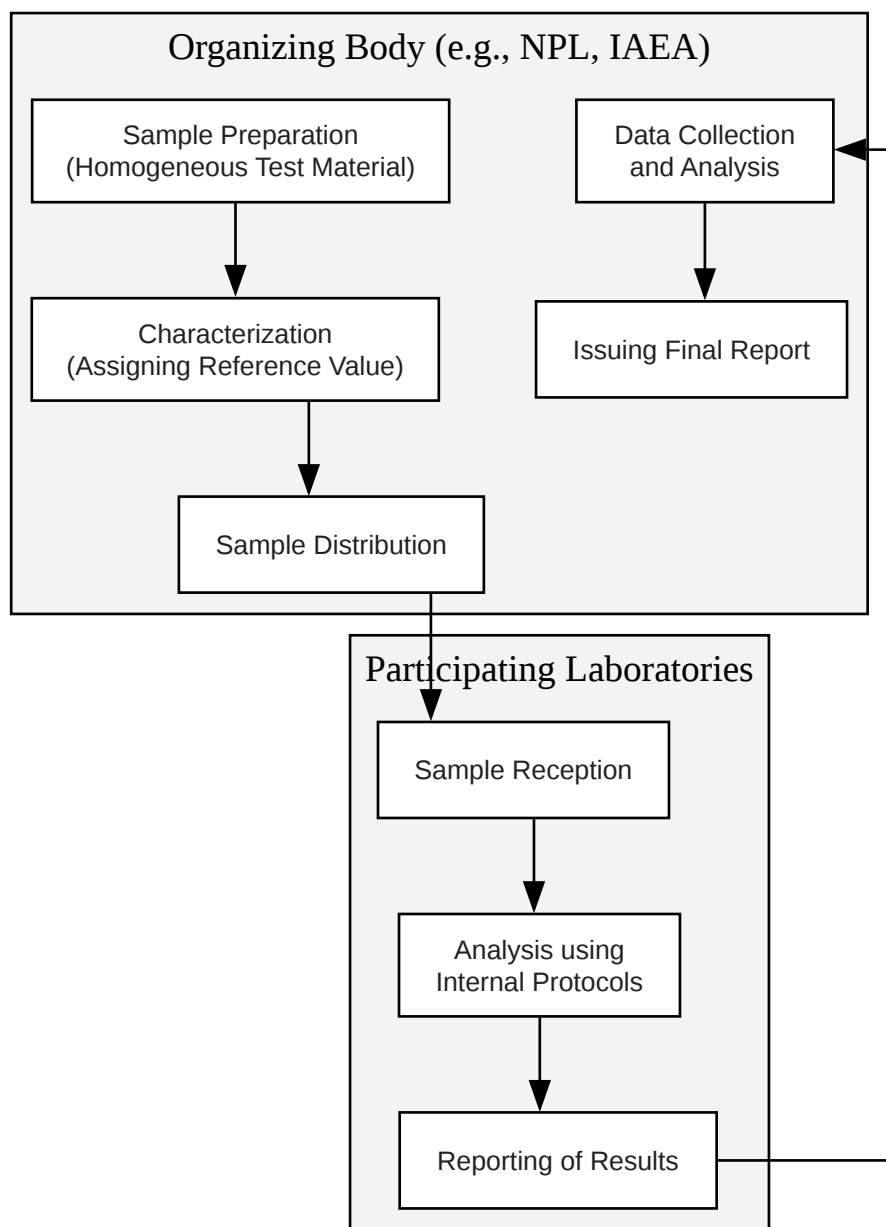
ICP-MS is a powerful technique for the determination of the isotopic composition and concentration of elements, including Am-241. It offers very low detection limits.

Methodology:

- **Sample Preparation and Separation:** Similar to alpha spectrometry, the sample must be digested, and americium needs to be separated from the bulk matrix and isobaric interferences (elements with isotopes of the same mass).
- **Introduction into ICP-MS:** The purified americium solution is introduced into the ICP-MS instrument, where it is nebulized, ionized in an argon plasma, and then passed into a mass spectrometer.
- **Mass Analysis:** The mass spectrometer separates the ions based on their mass-to-charge ratio, and the detector counts the ions of mass 241 to determine the amount of Am-241 present. Isotope dilution, using a spike of a known amount of an isotope like Am-243, is often employed for accurate quantification.

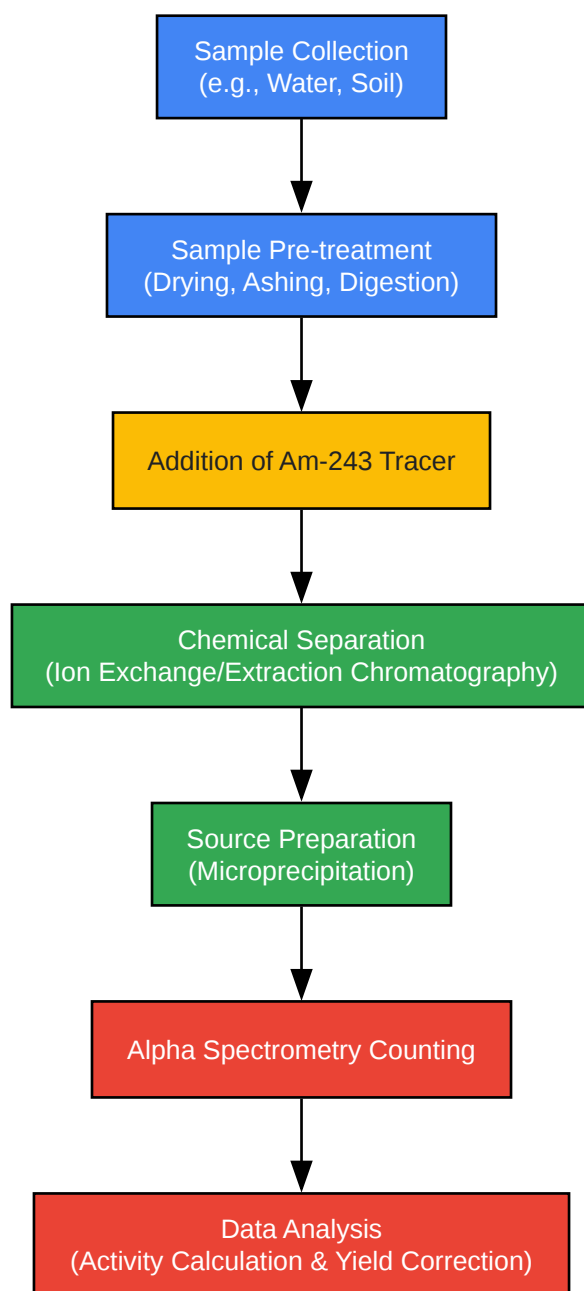
Visualizing the Workflow

The following diagrams illustrate the typical workflow of an inter-laboratory comparison and a common analytical procedure for Am-241 measurement.



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Workflow of a typical inter-laboratory comparison for Am-241.



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Typical analytical workflow for Am-241 measurement by alpha spectrometry.

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